

Inter-laboratory comparison of 3-Cyano-6-isopropylchromone characterization data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Cyano-6-isopropylchromone

Cat. No.: B119864

[Get Quote](#)

A Comparative Guide to the Characterization of 3-Cyano-6-isopropylchromone

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the characterization data for **3-Cyano-6-isopropylchromone** (CAS No. 50743-32-3), a key intermediate in pharmaceutical synthesis. [1] In the absence of a formal inter-laboratory study, this document collates and compares data from various suppliers to offer a baseline for researchers.

Physicochemical and Purity Data Comparison

3-Cyano-6-isopropylchromone is typically supplied as a white to light yellow powder or crystalline solid.[2] The following table summarizes the physicochemical properties and purity specifications from different sources.

Parameter	Source A	Source B	Source C
Purity	>98% (GC)	>98% [3]	≥99% [4]
Melting Point	117.0 to 121.0 °C [2]	119 °C	117.0 to 121.0 °C [2]
Molecular Formula	C ₁₃ H ₁₁ NO ₂ [3]	C ₁₃ H ₁₁ NO ₂ [3]	C ₁₃ H ₁₁ NO ₂ [2]
Molecular Weight	213.24	213 [3]	213.23 [2]
Appearance	White to Light yellow powder to crystal	N/A	White to Light yellow powder to crystal [2]

Spectroscopic Data Comparison

Spectroscopic analysis is crucial for confirming the structural integrity of **3-Cyano-6-isopropylchromone**. While raw spectra are not publicly available from suppliers, the expected spectral characteristics are summarized below.[\[5\]](#)

Technique	Expected Peaks / Signals
FT-IR	~2220 cm ⁻¹ (C≡N stretch) [5]
¹ H NMR	δ 6.8–8.2 ppm (aromatic protons), δ 1.2–1.4 ppm (isopropyl methyl split) [5]
¹³ C NMR	~180 ppm (carbonyl), ~115 ppm (cyano) [5]
Mass Spectrometry	Molecular ion [M+H] ⁺ matching theoretical mass (±0.001 Da) [5]

Experimental Protocols

Detailed experimental protocols for the key characterization techniques are provided below. These are generalized methods based on standard practices for chromone derivatives.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

A general reverse-phase HPLC method can be used for purity assessment of chromone derivatives.[6]

- Column: C18, 5 μ m particle size.
- Mobile Phase: A gradient of 0.5% (v/v) acetic acid in water (A) and acetonitrile (B).[6]
- Flow Rate: 1 mL/min.[6]
- Detection: UV at a specified wavelength (e.g., 330 nm).[6]
- Sample Preparation: Dissolve a known concentration of **3-Cyano-6-isopropylchromone** in acetonitrile.[6]
- Analysis: The purity is determined by the area percentage of the principal peak.

Structural Confirmation by NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the compound in a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- ¹H NMR: Acquire the spectrum to observe the chemical shifts and splitting patterns of the aromatic and isopropyl protons.[5]
- ¹³C NMR: Acquire the spectrum to identify the carbon signals, particularly the characteristic carbonyl and cyano resonances.[5]

Structural Confirmation by FT-IR Spectroscopy

- Sample Preparation: Prepare a KBr pellet containing a small amount of the compound or analyze as a solid using an ATR accessory.
- Analysis: Acquire the infrared spectrum and identify the characteristic absorption band of the nitrile group (C≡N) around 2220 cm⁻¹. [5]

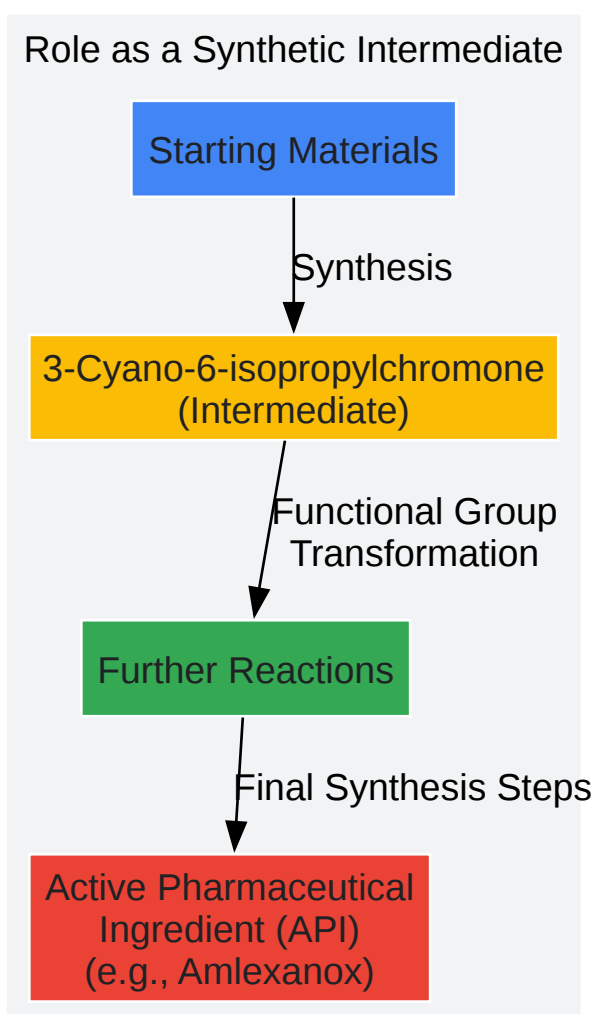
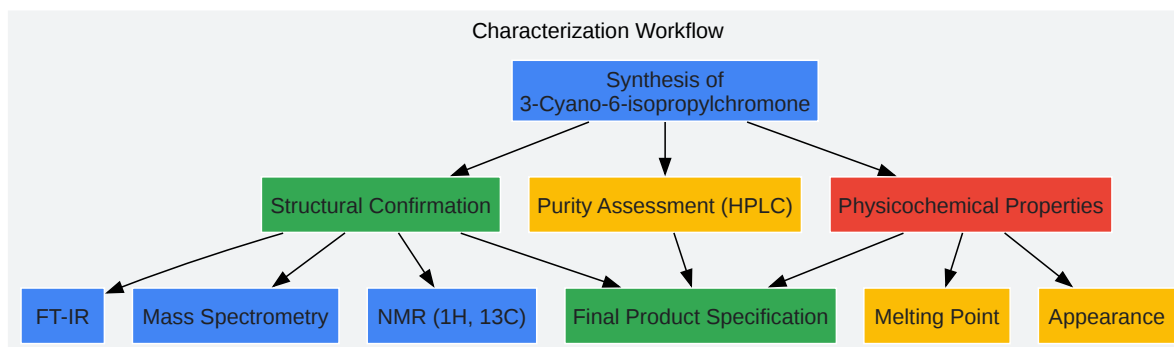
Molecular Weight Confirmation by Mass Spectrometry

- Ionization: Use a suitable ionization technique, such as electrospray ionization (ESI).

- Analysis: Acquire the mass spectrum in positive ion mode to observe the protonated molecular ion $[M+H]^+$. High-resolution mass spectrometry (HRMS) is recommended for accurate mass determination.[\[5\]](#)

Visualizations

The following diagrams illustrate the general workflow for chemical characterization and the role of **3-Cyano-6-isopropylchromone** in synthesis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. 3-Cyano-6-isopropylchromone Eight Chongqing Chemdad Co. , Ltd [chemdad.com]
- 3. biocrick.com [biocrick.com]
- 4. nbinno.com [nbinno.com]
- 5. 3-Cyano-6-isopropylchromone | 50743-32-3 | Benchchem [benchchem.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Inter-laboratory comparison of 3-Cyano-6-isopropylchromone characterization data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b119864#inter-laboratory-comparison-of-3-cyano-6-isopropylchromone-characterization-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com